

What are the physical and chemical properties of alpha-Cadinene

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Compound of Interest

Compound Name: *alpha-Cadinene*

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An In-depth Technical Guide to the Physical and Chemical Properties of **alpha-Cadinene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **alpha-Cadinene**, a naturally occurring bicyclic sesquiterpene. The information is curated for researchers, scientists, and professionals in the field of drug development who are interested in the scientific attributes of this compound. This document presents quantitative data in a structured format, details relevant experimental methodologies, and includes a visual representation of a typical analytical workflow.

Physical and Chemical Properties of alpha-Cadinene

Alpha-Cadinene is a member of the cadinene group of sesquiterpenes, which are C15 hydrocarbons.[1] It is a volatile oil component found in a variety of plants.[2][3] The properties of **alpha-Cadinene** are summarized in the table below, providing a quick reference for its key physical and chemical data.

Property	Value
Molecular Formula	C ₁₅ H ₂₄ [1] [3] [4]
Molecular Weight	204.35 g/mol [1] [2] [4]
Appearance	Colorless to yellow clear liquid (estimated) [5]
Odor	Woody, dry [6]
Boiling Point	271.00 to 272.00 °C @ 760.00 mm Hg [2] [7]
Density	0.908 to 0.925 g/cm ³ @ 25.00 °C [5]
Refractive Index	1.51000 to 1.52000 @ 20.00 °C [5]
Optical Rotation	$[\alpha]^{24}_D$ -62.4 (c, 0.808 in CHCl ₃) [6]
Solubility	Soluble in alcohol and other organic solvents; Insoluble in water. [4] [5] Water solubility is estimated at 0.06276 mg/L @ 25 °C. [5]
logP (o/w)	6.557 (estimated) [5] [7]
Vapor Pressure	0.011000 mmHg @ 25.00 °C (estimated) [5]
Flash Point	224.00 °F (106.67 °C) TCC [5]
Chemical Structure	(1S,4aR,8aR)-1-isopropyl-4,7-dimethyl-1,2,4a,5,6,8a-hexahydronaphthalene [2] [5]
Stereochemistry	Exists as enantiomers, with the naturally occurring form often being (-)-α-cadinene. [8]

Experimental Protocols

The determination and analysis of the physical and chemical properties of **alpha-Cadinene** involve several standard laboratory techniques. Below are detailed methodologies for key experiments.

Gas Chromatography-Mass Spectrometry (GC-MS) for Identification and Quantification

GC-MS is a powerful technique for separating, identifying, and quantifying volatile compounds like **alpha-Cadinene**, especially within complex mixtures such as essential oils.[5]

Objective: To identify and quantify **alpha-Cadinene** in a sample.

Methodology:

- Sample Preparation:
 - For essential oil samples, dilute approximately 10 mg of the oil in 1 mL of a suitable volatile solvent like hexane or dichloromethane.[9]
 - For plant material, a prior extraction (e.g., steam distillation or solvent extraction) is necessary to obtain the essential oil.[4]
 - An internal standard (e.g., n-alkane series) can be added for accurate quantification and determination of Retention Indices (RI).[2]
- Instrumentation:
 - Gas Chromatograph (GC): Equipped with a capillary column suitable for terpene analysis (e.g., HP-5MS, DB-5).[10]
 - Carrier Gas: Helium or Hydrogen at a constant flow rate.[2]
 - Injector: Split/splitless injector, with a typical split ratio of 1:20 to 1:100.[10]
 - Oven Temperature Program: A programmed temperature ramp is used to separate compounds based on their boiling points and column interactions. A typical program starts at a lower temperature (e.g., 60 °C) and gradually increases to a higher temperature (e.g., 240 °C).[8]
 - Mass Spectrometer (MS): Operated in electron ionization (EI) mode. The detector acquires mass spectra over a specific mass range (e.g., m/z 40-400).
- Data Analysis:

- Identification: The identification of the **alpha-Cadinene** peak in the chromatogram is achieved by comparing its mass spectrum with reference spectra in a database (e.g., NIST, Wiley). The Retention Index (RI) is also a crucial parameter for confirmation.[2]
- Quantification: The concentration of **alpha-Cadinene** can be determined by integrating the area of its corresponding peak and comparing it to the peak area of a known concentration of an internal or external standard.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation

NMR spectroscopy is an essential tool for the unambiguous structural determination of organic molecules like **alpha-Cadinene**. [11]

Objective: To confirm the chemical structure and stereochemistry of **alpha-Cadinene**.

Methodology:

- Sample Preparation:
 - Dissolve 5-10 mg of purified **alpha-Cadinene** in approximately 0.6 mL of a deuterated solvent (e.g., CDCl₃) in a standard 5 mm NMR tube. [11]
- Instrumentation:
 - A high-field NMR spectrometer (e.g., 400 MHz or higher) is typically used.
- Data Acquisition:
 - ¹H NMR: Provides information about the proton environment in the molecule.
 - ¹³C NMR: Provides information about the carbon skeleton.
 - 2D NMR (COSY, HSQC, HMBC): These experiments are crucial for establishing the connectivity between protons and carbons, which is essential for assigning the complete structure. [11]
- Data Analysis:

- The chemical shifts (δ), coupling constants (J), and correlations observed in the 1D and 2D NMR spectra are analyzed to piece together the molecular structure. This data is then compared with published spectral data for **alpha-Cadinene** to confirm its identity and stereochemistry.

Determination of Boiling Point

The boiling point is a fundamental physical property that can be determined using various methods. The Thiele tube method is a common and simple technique for determining the boiling point of a small amount of liquid.^[12]

Objective: To determine the boiling point of **alpha-Cadinene**.

Methodology:

- Apparatus Setup:
 - A small amount of liquid **alpha-Cadinene** is placed in a small test tube (fusion tube).
 - A capillary tube, sealed at one end, is inverted and placed inside the test tube with the open end submerged in the liquid.
 - The test tube is attached to a thermometer.
 - The assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).^[12]
- Procedure:
 - The Thiele tube is gently heated, causing the temperature of the oil bath and the sample to rise.
 - As the liquid approaches its boiling point, a stream of bubbles will emerge from the open end of the capillary tube.
 - Heating is then discontinued, and the apparatus is allowed to cool slowly.

- The boiling point is the temperature at which the liquid just begins to enter the capillary tube. This is the point where the vapor pressure of the liquid equals the atmospheric pressure.[12]

Measurement of Optical Rotation

Optical rotation is a key property for chiral molecules like **alpha-Cadinene** and is measured using a polarimeter.[13]

Objective: To measure the specific rotation of an **alpha-Cadinene** sample.

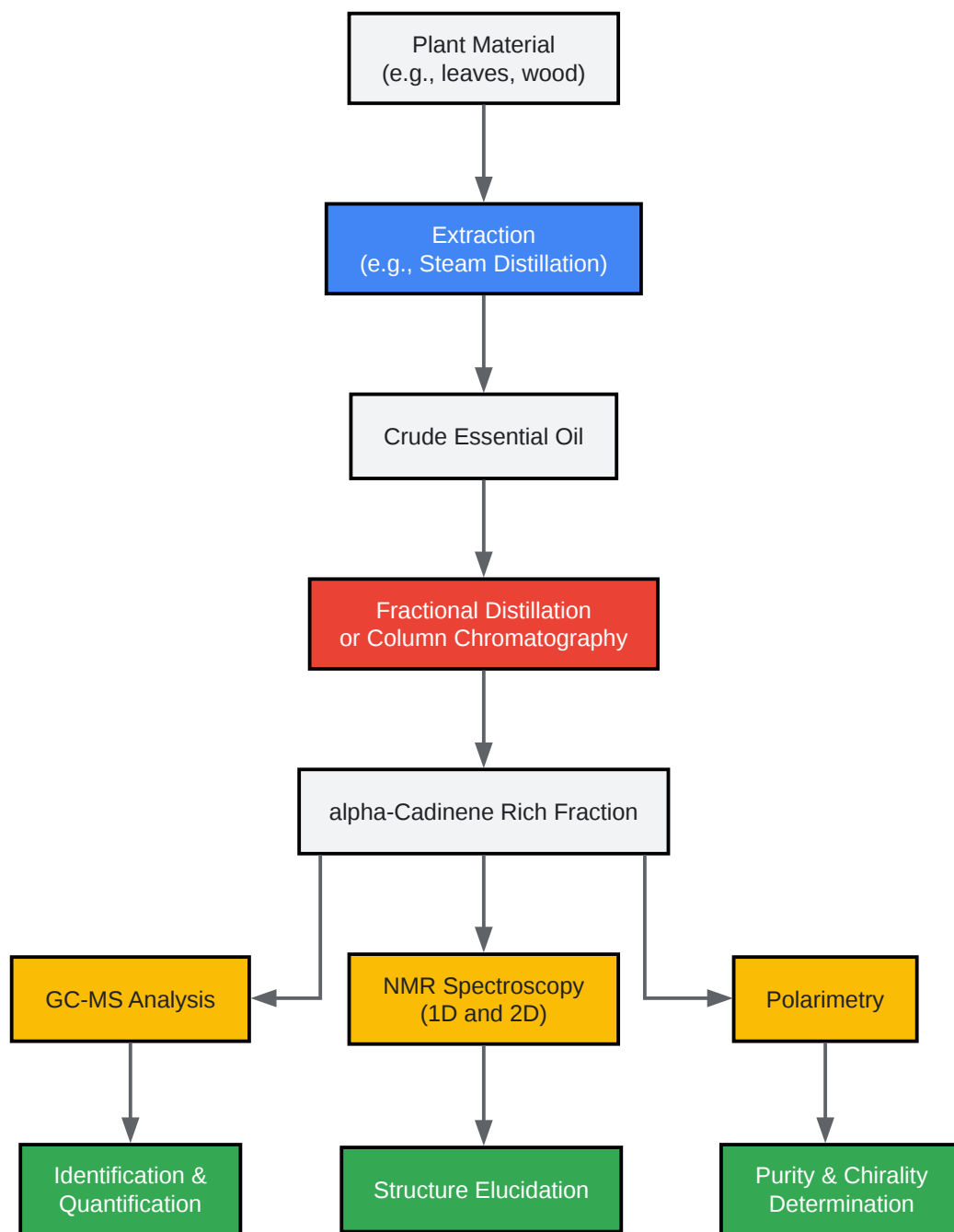
Methodology:

- Sample Preparation:
 - A solution of known concentration is prepared by accurately weighing a sample of pure **alpha-Cadinene** and dissolving it in a specific volume of a suitable solvent (e.g., chloroform).[6]
- Instrumentation:
 - A polarimeter is used for the measurement. The instrument is first calibrated with a blank (the pure solvent).[14]
- Procedure:
 - The prepared solution is placed in a polarimeter cell of a known path length.
 - Plane-polarized light is passed through the sample, and the angle of rotation (α) is measured.[13]
- Calculation of Specific Rotation:
 - The specific rotation $[\alpha]$ is calculated using the formula: $[\alpha] = \alpha / (l \times c)$ where: α = observed rotation in degrees l = path length of the cell in decimeters (dm) c = concentration of the solution in g/mL.[13]

- The temperature and the wavelength of the light used (typically the sodium D-line, 589 nm) are also reported.[\[15\]](#)

Signaling Pathways and Experimental Workflows

The following diagram illustrates a typical workflow for the isolation and characterization of **alpha-Cadinene** from a natural source, such as an essential oil-bearing plant.



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Caption: Workflow for Isolation and Characterization of **alpha-Cadinene**.

This guide provides a foundational understanding of the physical and chemical properties of **alpha-Cadinene**, along with the standard experimental procedures used for its analysis. This information is intended to support further research and development activities involving this versatile natural compound.

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References

- 1. An Easy-To-Understand Guide To GCMS Testing For Essential Oils [newdirectionsaromatics.com]
- 2. agilent.com [agilent.com]
- 3. alpha-Cadinene, (+)- | C₁₅H₂₄ | CID 12306048 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Showing Compound alpha-Cadinene (FDB017447) - FooDB [foodb.ca]
- 5. areme.co.jp [areme.co.jp]
- 6. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 7. How Experts Determine Essential Oil Purity [innovatechlabs.com]
- 8. scitepress.org [scitepress.org]
- 9. benchchem.com [benchchem.com]
- 10. scielo.br [scielo.br]
- 11. benchchem.com [benchchem.com]
- 12. chem.libretexts.org [chem.libretexts.org]
- 13. scilearn.sydney.edu.au [scilearn.sydney.edu.au]
- 14. youtube.com [youtube.com]
- 15. digicollections.net [digicollections.net]
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